

Cyclosporine U: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Cyclosporine U

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Cyclosporine U, a lesser-known member of the cyclosporine family of cyclic polypeptides, is a potent immunosuppressive agent.^{[1][2][3]} Structurally analogous to the well-studied Cyclosporine A, it functions as a calcineurin inhibitor to modulate the immune response, primarily by impeding T-cell activation.^{[1][3]} This technical guide provides an in-depth exploration of the molecular characteristics, mechanism of action, and analytical methodologies pertinent to **Cyclosporine U**. It is intended to serve as a comprehensive resource for professionals engaged in research and development within the fields of immunology, pharmacology, and drug discovery.

Molecular Profile

Cyclosporine U is a large, complex cyclic undecapeptide.^{[2][3]} Its distinct chemical properties are summarized below.

Property	Value
Molecular Formula	C ₆₁ H ₁₀₉ N ₁₁ O ₁₂ [3] [4] [5] [6]
Molecular Weight	Approximately 1188.6 g/mol [4] [5] [6] [7]
CAS Number	108027-45-8 [1] [2] [5]
Synonyms	Cyclosporin U, [Leu11]Ciclosporin A, Ciclosporin Impurity D [2] [4] [5]
Appearance	Not explicitly stated in the search results
Solubility	Soluble in Chloroform, Ether, Methanol; Poorly soluble in Hexane and Water [5]
Melting Point	177-179 °C [5]
Boiling Point	1306.2±65.0 °C at 760 mmHg (Predicted) [5]
Density	1.017±0.06 g/cm ³ (Predicted) [5]

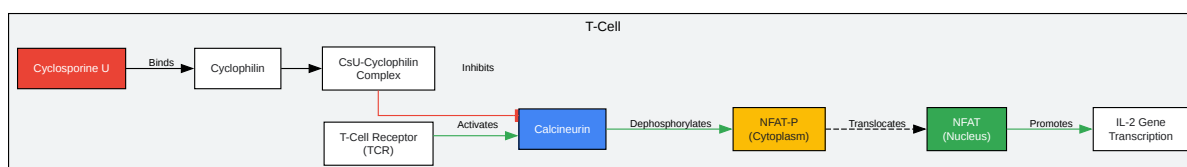
Mechanism of Action: Inhibition of the Calcineurin-NFAT Signaling Pathway

The primary immunosuppressive activity of **Cyclosporine U** is achieved through the targeted disruption of the calcineurin-Nuclear Factor of Activated T-cells (NFAT) signaling cascade, a critical pathway in the adaptive immune response.[\[2\]](#)

The mechanism unfolds as follows:

- **Binding to Cyclophilin:** **Cyclosporine U** readily penetrates the cell membrane and binds to its intracellular receptor, cyclophilin.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Formation of an Inhibitory Complex:** The resulting **Cyclosporine U**-cyclophilin complex acquires a high affinity for calcineurin.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Inhibition of Calcineurin:** This complex binds to calcineurin, a calcium and calmodulin-dependent serine/threonine phosphatase, effectively inhibiting its enzymatic activity.[\[1\]](#)[\[2\]](#)

- **Suppression of T-Cell Activation:** The inhibition of calcineurin prevents the dephosphorylation of the NFAT transcription factor.[1][2] Consequently, NFAT is unable to translocate to the nucleus and initiate the transcription of genes encoding crucial pro-inflammatory cytokines, most notably Interleukin-2 (IL-2).[2] The ultimate outcome is a potent suppression of T-cell activation and proliferation, leading to a dampened immune response.[2]



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Caption: Calcineurin-NFAT signaling pathway and its inhibition by **Cyclosporine U**.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Quantification

A common method for the analysis and quantification of **Cyclosporine U** involves reverse-phase HPLC. The following is a generalized protocol based on available information.

Objective: To determine the concentration of **Cyclosporine U** in a sample.

Materials and Reagents:

- **Cyclosporine U** standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)

- Formic acid (or other suitable modifier)
- Sample containing **Cyclosporine U**

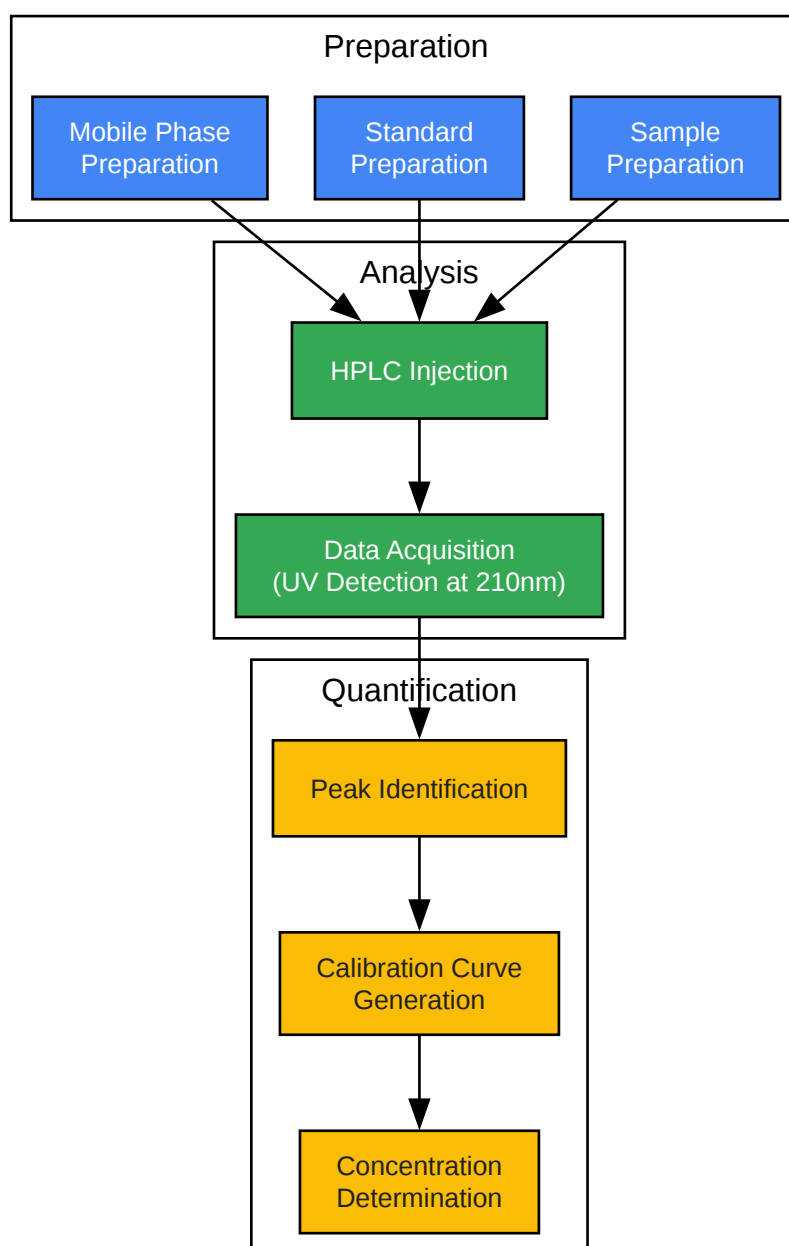
Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 5 μ m particle size, 4.6 x 150 mm)

Procedure:

- Mobile Phase Preparation: Prepare a suitable mobile phase, which is typically a gradient of acetonitrile and water, with a small percentage of an acid like formic acid to improve peak shape. A common starting point could be a gradient from 60% to 90% acetonitrile over 20-30 minutes.
- Standard Preparation: Accurately weigh a known amount of **Cyclosporine U** standard and dissolve it in the mobile phase to create a stock solution. Prepare a series of dilutions from the stock solution to generate a calibration curve.
- Sample Preparation: Dissolve the sample containing **Cyclosporine U** in the mobile phase to a known concentration. Filter the sample through a 0.45 μ m filter to remove any particulate matter.
- Chromatographic Conditions:
 - Column: C18 reverse-phase
 - Mobile Phase: Gradient of acetonitrile and water with formic acid
 - Flow Rate: Typically 0.5 - 1.5 mL/min (e.g., 0.7 mL/min)[1]
 - Column Temperature: Maintained at an elevated temperature, for instance, 50°C, to improve peak shape and resolution.[1]
 - Detection: UV detection at 210 nm[1]

- Injection Volume: 10-50 μL (e.g., 20 μL)[1]
- Analysis: Inject the prepared standards and samples onto the HPLC system.
- Quantification: Identify the peak corresponding to **Cyclosporine U** based on its retention time compared to the standard. Construct a calibration curve by plotting the peak area of the standards against their known concentrations. Determine the concentration of **Cyclosporine U** in the sample by interpolating its peak area on the calibration curve.



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Caption: A generalized workflow for the quantification of **Cyclosporine U** using HPLC.

Applications in Research and Drug Development

Cyclosporine U's potent immunosuppressive properties make it a subject of interest in several areas:

- Immunology Research: As a tool to study T-cell activation and cytokine signaling pathways.
- Transplantation Medicine: Investigating its potential to prevent organ rejection.[3][5][7]
- Autoimmune Diseases: Exploring its therapeutic utility in conditions characterized by an overactive immune response.[3]
- Pharmacology: Serving as a reference standard in the development and validation of analytical methods for other cyclosporine derivatives.

Conclusion

Cyclosporine U is a significant, albeit less-studied, member of the cyclosporine family with potent immunosuppressive activity stemming from its inhibition of the calcineurin-NFAT signaling pathway. This guide has provided a detailed overview of its molecular characteristics, mechanism of action, and a foundational protocol for its analytical quantification. Further research into the specific biological activities and clinical potential of **Cyclosporine U** is warranted and will be of considerable value to the scientific and medical communities.

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- To cite this document: BenchChem. [Cyclosporine U: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15886810/docs#cyclosporine-u-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b15886810/docs#cyclosporine-u-a-comprehensive-technical-guide)

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